

An In-depth Technical Guide to the Safe Handling of Reineckate Salt

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Compound of Interest

Compound Name: Reineckate

Cat. No.: B100417

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This guide provides comprehensive safety protocols and handling instructions for **Reineckate** salt (Ammonium tetrathiocyanatodiamminechromate(III)), a compound utilized in various laboratory applications, including the precipitation of primary and secondary amines. Adherence to these guidelines is crucial to ensure personnel safety and prevent environmental contamination.

Chemical and Physical Properties

Reineckate salt is a dark-red crystalline solid.^{[1][2][3]} Key physical and chemical properties are summarized in Table 1.

Table 1: Physical and Chemical Properties of **Reineckate** Salt

Property	Value
Chemical Formula	$\text{NH}_4[\text{Cr}(\text{NCS})_4(\text{NH}_3)_2] \cdot \text{H}_2\text{O}$ [1] [2]
Molar Mass	354.42 g/mol [3]
Appearance	Dark-red crystalline powder [3]
Melting Point	268-272 °C (decomposes) [3]
Solubility	Soluble in boiling water, acetone, and ethanol. [1] [2] Sparingly soluble in cold water. [4]
Stability	Moisture-sensitive. [3] [5] Decomposes slowly in aqueous or alcoholic solutions at room temperature, a process accelerated by heat or sunlight. [6] [7]

Hazard Identification and Toxicity

Reineckate salt is classified as hazardous.[\[5\]](#)[\[6\]](#) The primary hazards are associated with its potential to cause harm if ingested, inhaled, or in contact with skin.[\[3\]](#)[\[5\]](#)[\[6\]](#) Upon decomposition, it can release highly toxic hydrogen cyanide gas.[\[6\]](#)[\[7\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [6] [8]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin [6] [8]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled [6] [8]
Hazardous to the aquatic environment, long-term hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects [2]

Toxicological Data:

While specific LD50 data for **Reineckate** salt is not readily available in the provided search results, the toxicity of its components and decomposition products is a significant concern. The trivalent chromium (Cr(III)) present in **Reineckate** salt is noted to be 500-1000 times less toxic than the hexavalent form (Cr(VI)).^[4] However, contact with acids can liberate very toxic hydrogen cyanide gas.^[1] Chronic exposure to cyanides may interfere with iodine uptake by the thyroid gland.^[1]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Reineckate** salt.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield. ^[5]	To prevent eye contact with dust or splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). ^[5]	To prevent skin contact and absorption.
Body Protection	Laboratory coat and, if necessary, chemical-resistant apron or coveralls. ^[5]	To minimize skin exposure.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator with a particulate filter is recommended. ^[5]	To prevent inhalation of harmful dust.

Handling and Storage Procedures

Proper handling and storage are critical to minimize risks associated with **Reineckate** salt.

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.^[5]

- Avoid generating dust.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Do not eat, drink, or smoke in areas where **Reineckate** salt is handled.[5]
- Wash hands thoroughly after handling.[5]
- Solutions of **Reineckate** salt should be handled with particular care as they can decompose and release hydrogen cyanide.[6][7] This decomposition is faster at higher temperatures and in the presence of light.[6][7]

Storage:

- Store in a tightly sealed container in a cool, dry, and dark place.[6][7]
- Store away from incompatible materials such as strong oxidizing agents and acids.[5]
- The salt is moisture-sensitive and should be protected from humidity.[3][5]

Spill and Waste Disposal Procedures

Spill Cleanup:

- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation.
- Wear Appropriate PPE: Don the PPE outlined in Table 3.
- Contain the Spill: For dry spills, carefully sweep up the material, avoiding dust generation, and place it in a labeled, sealed container for disposal.[5]
- Decontaminate: Clean the spill area with soap and water.
- Reporting: Report all spills to the appropriate safety personnel.

Waste Disposal:

- Dispose of **Reineckate** salt and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[5]

- Do not dispose of down the drain or in regular trash.^[5]

Experimental Protocols

Reineckate salt is primarily used as a precipitating agent for primary and secondary amines, including amino acids like proline and hydroxyproline, as well as alkaloids and histones.^{[1][2][7][9][10]}

General Protocol for the Precipitation of Amines

This protocol provides a general methodology for the precipitation of a primary or secondary amine from a solution.

Materials:

- **Reineckate** salt
- Sample containing the amine of interest
- Dilute hydrochloric acid (HCl)
- Distilled water
- Beakers, graduated cylinders, and other appropriate glassware
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Drying oven

Procedure:

- **Sample Preparation:** Dissolve the amine-containing sample in dilute HCl.
- **Precipitation:** Slowly add a freshly prepared, saturated aqueous solution of **Reineckate** salt to the acidic amine solution while stirring. The formation of a pink or reddish precipitate indicates the presence of the amine **reineckate**.
- **Digestion:** Allow the precipitate to stand for a period (e.g., 30 minutes to several hours) to ensure complete precipitation. Gentle warming may be applied, but the temperature should

not exceed 65°C to avoid decomposition of the **Reineckate** salt and the release of hydrogen cyanide.[11]

- Filtration: Collect the precipitate by vacuum filtration using a Büchner funnel and appropriate filter paper.
- Washing: Wash the precipitate with cold distilled water to remove any excess precipitating agent and other soluble impurities.
- Drying: Dry the precipitate in a drying oven at a low temperature (e.g., 80-100°C) to a constant weight.
- Quantification: The amount of amine can be determined gravimetrically from the weight of the dried precipitate.

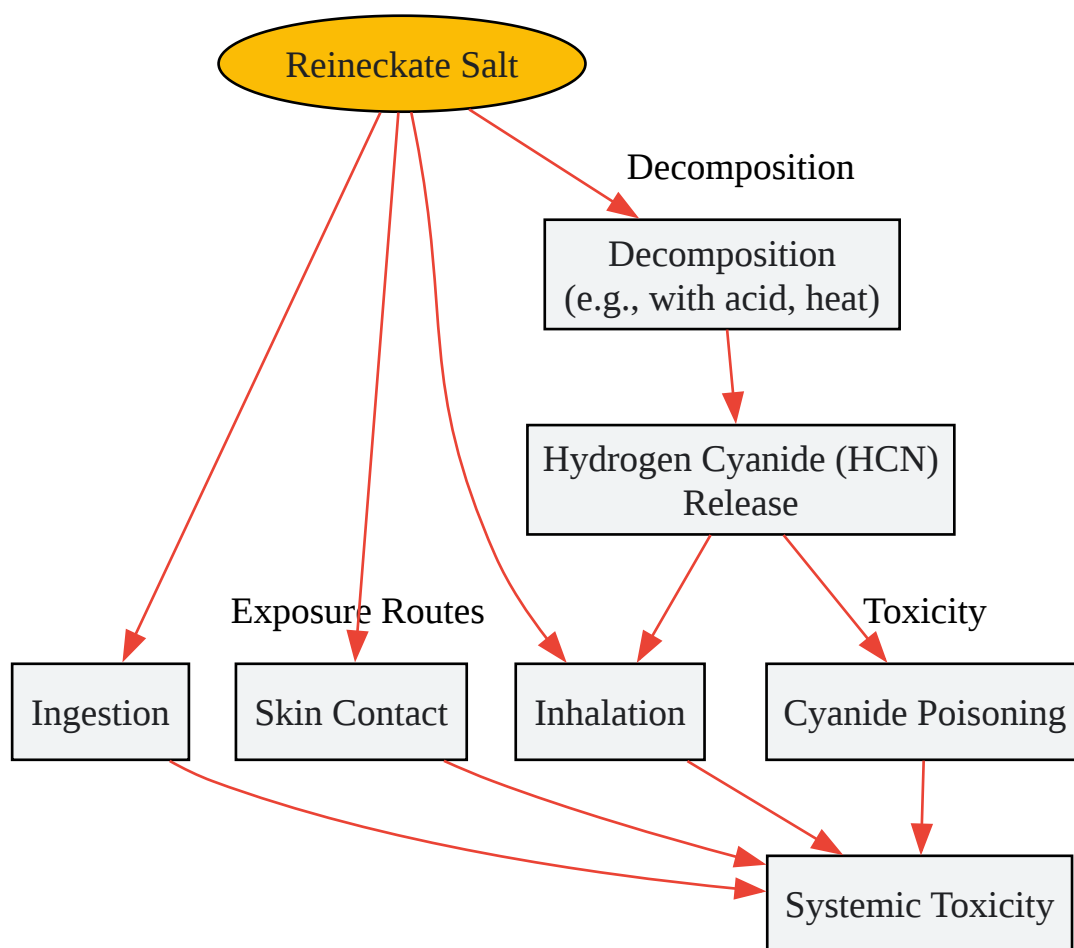
Visualizations

The following diagrams illustrate key safety and experimental workflows.

Caption: Workflow for safe handling and storage of **Reineckate** salt.

Caption: Emergency procedure for cleaning up a **Reineckate** salt spill.

Caption: Experimental workflow for amine precipitation using **Reineckate** salt.



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Caption: Potential toxicity pathways for **Reineckate** salt.

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